

Application Notes and Protocols: The Use of Propyl Heptanoate in Fragrance Formulations

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Compound of Interest

Compound Name: *Propyl heptanoate*

Cat. No.: *B1581445*

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For: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive guide on the application, evaluation, and physicochemical properties of **propyl heptanoate** for use in fragrance formulations.

Application Notes

Propyl heptanoate (CAS 7778-87-2) is a fatty acid ester recognized for its significant contribution to the fruity and sweet dimensions of fragrance compositions.[1][2] As a synthetic flavoring and fragrance agent, it provides formulators with a stable and versatile ingredient for creating a wide range of scents.[3][4] Its characteristic odor profile makes it particularly valuable in developing apple, pear, and grape-like accords.[3][5]

Olfactory Profile

Propyl heptanoate possesses a complex and potent fruity odor. Its scent is most frequently described as a combination of sweet, ripe fruit notes with waxy undertones.[3][5] Key descriptors include:

- Primary Notes: Grape, Pear, Pineapple, Apple.[3][5]
- Nuances: Sweet, waxy, with hints of strawberry, wine, and a slight green, grassy character. [3][5]
- Character: Some sources also describe an ethereal quality to its aroma.[1][6]

At a concentration of 5 to 15 ppm, its taste characteristics are described as sweet, waxy, and fruity with pineapple, pear, apple, and citrus notes, complemented by a subtle green, grassy nuance.^[3]

Role in Fragrance Compositions

Given its volatility and strong initial impression, **propyl heptanoate** primarily functions as a top to middle note in a fragrance pyramid. Its role includes:

- **Providing Initial "Lift":** It delivers an immediate fruity brightness that captures attention upon application.
- **Enhancing Fruity Accords:** It is a key building block for creating realistic and juicy fruit notes, especially for apple and pear compositions.^[7]
- **Adding Sweetness and Complexity:** It can be used to sweeten floral bouquets and add a sophisticated, wine-like nuance to various fragrance types.
- **Blending:** It blends well with other esters, floral notes (e.g., jasmine, rose), and citrus ingredients, acting as a harmonizing agent.

Recommended Usage Levels

Propyl heptanoate is a powerful ingredient. For optimal performance without overpowering a composition, it is recommended for use at levels up to 8.0% in the final fragrance concentrate.^[8]

Physicochemical Properties

The following table summarizes the key quantitative data for **propyl heptanoate**, essential for formulation, safety, and stability assessments.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1][6][8]
Molecular Weight	172.26 g/mol	[1][8][9]
Appearance	Colorless Liquid	[3][6][9]
CAS Number	7778-87-2	[1][8]
Density	~0.869 g/mL at 25°C	[3][6][8]
Boiling Point	207-208 °C at 760 mm Hg	[3][6][9]
Melting Point	-63.5 °C to -64 °C	[3][6][9]
Flash Point	76.67 °C (170 °F) TCC	[1][3][8]
Vapor Pressure	0.233 mmHg at 25°C	[6]
Refractive Index	n ₂₀ /D 1.417	[1][3][6]
Solubility	Insoluble in water; Soluble in ethanol & most organic solvents	[1][6][9]
Kovats Retention Index	1169 / 1174 / 1177 (Standard non-polar column)	[9][10]

Experimental Protocols

The following protocols provide standardized methodologies for incorporating and evaluating **propyl heptanoate** in fragrance formulations.

Protocol: Simple Fruity-Floral Fragrance Formulation

Objective: To create a model fragrance demonstrating the application of **propyl heptanoate**.

Materials & Equipment:

- **Propyl Heptanoate**
- Other fragrance ingredients (e.g., Linalool, Hedione®, Iso E Super®, Benzyl Acetate)

- Perfumer's Alcohol (e.g., Specially Denatured (SD) Alcohol 40-B)
- Glass beakers (10 mL, 50 mL)
- Digital scale (0.001g precision)
- Disposable pipettes
- Glass stirring rods
- Amber glass bottles for storage

Methodology:

- Prepare the Concentrate: On the digital scale, tare a clean 10 mL glass beaker. Carefully weigh each ingredient directly into the beaker according to the formula below.
 - Hypothetical "Golden Pear" Formula:

Ingredient	Parts (w/w)	Role
Propyl Heptanoate	70	Top Note (Fruity)
Benzyl Acetate	150	Top Note (Floral)
Linalool	100	Middle Note (Floral)
Hedione®	300	Middle Note (Floral)
Iso E Super®	380	Base Note (Woody)

| Total | 1000 | Concentrate |

- Blending: Gently stir the mixture with a clean glass rod until the solution is homogeneous.
- Maturation (Aging): Transfer the concentrate to a sealed, airtight amber glass bottle. Allow the concentrate to mature for a minimum of 48-72 hours at room temperature, away from direct light. This allows the chemical reactions to settle and the scent to harmonize.

- **Dilution:** Prepare an Eau de Toilette (EDT) concentration. In a 50 mL beaker, combine 3g of the fragrance concentrate with 17g of Perfumer's Alcohol. This creates a 15% fragrance solution.
- **Final Maceration:** Transfer the diluted fragrance to its final storage bottle and allow it to macerate for 1-2 weeks before conducting detailed sensory evaluation.

Protocol: Fragrance Stability Testing

Objective: To assess the stability of the formulated fragrance under various environmental stresses.[\[11\]](#)[\[12\]](#)

Materials & Equipment:

- Final diluted fragrance from Protocol 2.1
- Multiple sealed, clear glass sample vials
- Control sample stored in the dark at room temperature
- Laboratory oven (calibrated)
- UV light chamber or controlled light source
- Refrigerator/Freezer

Methodology:

- **Sample Preparation:** Fill and seal several glass vials with the fragrance. Retain one as the control.
- **Accelerated (Heat) Stability:**
 - Place one sample in an oven set to a constant temperature of 40-45°C.
 - Evaluate the sample against the control at set intervals (e.g., 24h, 1 week, 2 weeks, 1 month).
 - Observe for changes in color, clarity (precipitation), and odor profile.[\[11\]](#)[\[13\]](#)

- Photostability:
 - Place one sample in a UV light chamber or expose it to another consistent light source.
[11][13]
 - Place a control vial wrapped in aluminum foil next to it to isolate light effects from temperature effects.
 - Evaluate against the control at regular intervals, checking for color changes and scent degradation (e.g., development of "off-notes").[14]
- Freeze-Thaw Stability:
 - Subject a sample to repeated temperature cycles (e.g., 24 hours at -5°C to -10°C, followed by 24 hours at room temperature).[11]
 - Repeat this cycle 3-5 times.
 - After the final thaw, check for insolubility, precipitation, or any change in physical appearance.[11]

Protocol: Sensory Evaluation

Objective: To formally assess the olfactory profile and performance of the fragrance over time.

Materials & Equipment:

- Final diluted and macerated fragrance
- Professional perfume testing strips (mouillettes)
- Odor-free evaluation area
- Stopwatch or timer

Methodology:

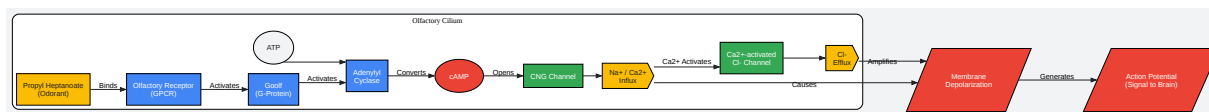
- Preparation: Dip the narrow end of a testing strip into the fragrance solution, approximately 1 cm deep. Remove and allow the excess to drip off. Do not smell immediately.[15]

- Top Note Evaluation (0-15 minutes):
 - After 30-60 seconds, wave the strip about 10-15 cm from the nose and inhale gently.
 - Record the initial impressions. Note the impact of the **propyl heptanoate** (e.g., "bright, juicy pear," "sweet grape opening").
- Middle/Heart Note Evaluation (15 minutes - 2 hours):
 - Smell the strip again at 15-minute intervals.
 - Record how the fragrance evolves as the top notes dissipate and the heart of the fragrance emerges. Note how the fruity character of the **propyl heptanoate** now interacts with the floral notes.
- Base Note/Dry-Down Evaluation (2+ hours):
 - Continue to evaluate the strip periodically (e.g., at 2, 4, and 6 hours).
 - Record the final, lingering scent profile. Assess the longevity of the fragrance and the character of the base notes.

Visualizations

Diagram: Olfactory Signal Transduction Pathway

The perception of an odorant like **propyl heptanoate** begins with a complex signaling cascade within olfactory sensory neurons.^{[16][17]} The binding of the odorant to a receptor triggers a series of intracellular events, converting a chemical signal into an electrical signal that is sent to the brain.^{[18][19]}

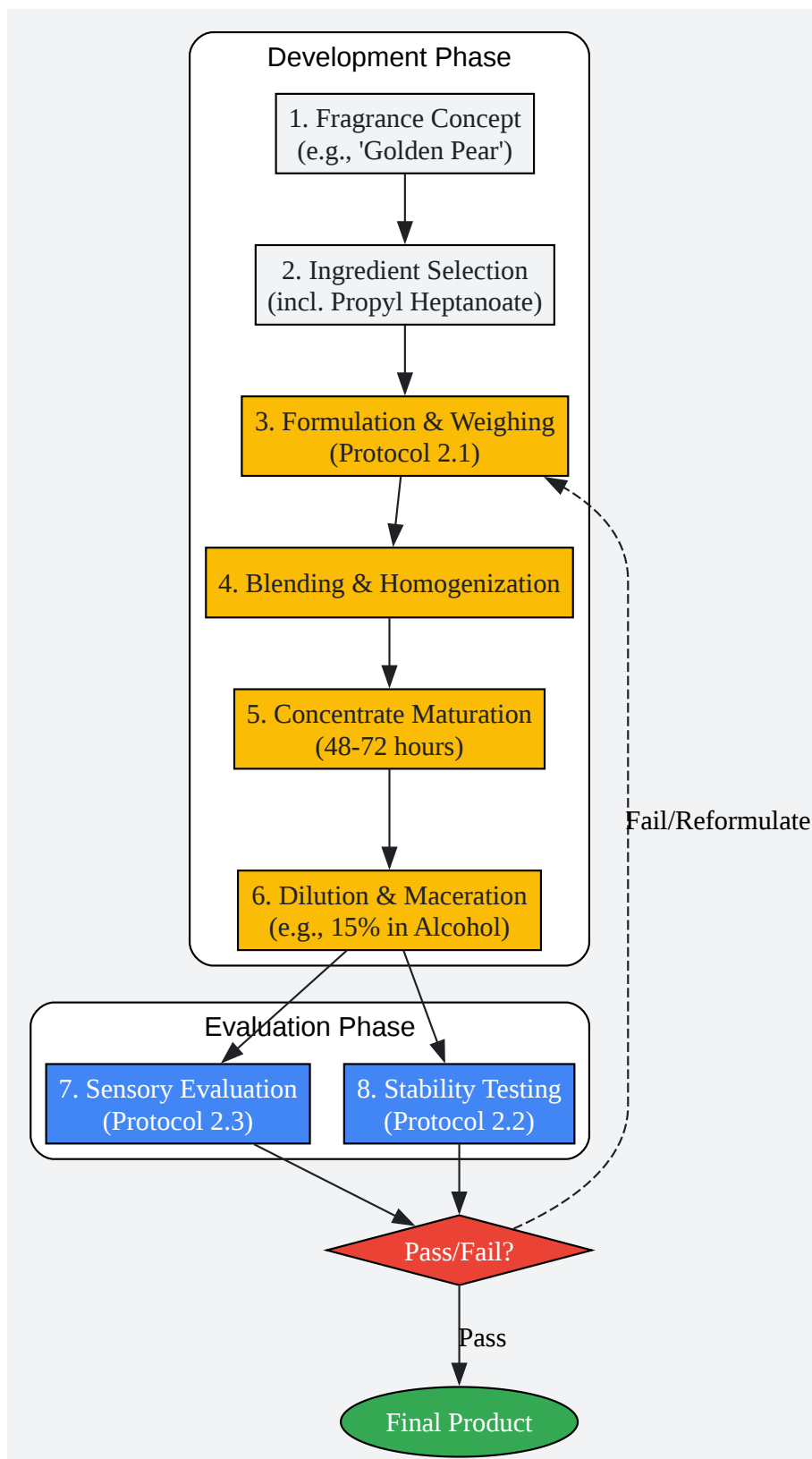


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Caption: Olfactory signal cascade initiated by an odorant molecule.

Diagram: Experimental Workflow for Fragrance Development

The process of creating and validating a new fragrance is systematic, moving from initial concept through formulation, maturation, and rigorous testing to ensure a stable and aesthetically pleasing final product.



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Caption: Workflow from fragrance concept to final product evaluation.

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